

Technical Guide: Physicochemical Properties of Compound-150

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Compound of Interest

Compound Name: CH 150

Cat. No.: B1668555

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Audience: Researchers, Scientists, and Drug Development Professionals

Disclaimer: The designation "**CH 150**" does not correspond to a publicly recognized chemical compound within scientific literature or drug development databases. Therefore, this guide serves as a representative template for the presentation of solubility and stability data for a hypothetical compound, herein referred to as "Compound-150." The data and experimental details provided are illustrative and intended to meet the structural and content requirements of the user's request.

Solubility Data

The aqueous and solvent solubility of Compound-150 are critical parameters influencing its biopharmaceutical properties, including absorption and formulation development. The following tables summarize the solubility of Compound-150 in various media.

Table 1: Aqueous Solubility of Compound-150

pH	Temperature (°C)	Solubility (mg/mL)	Method
2.0	25	0.5	Shake-Flask
5.0	25	1.2	Shake-Flask
7.4	25	2.5	Shake-Flask
9.0	25	1.8	Shake-Flask
7.4	37	3.1	Shake-Flask

Table 2: Solubility of Compound-150 in Various Solvents

Solvent	Temperature (°C)	Solubility (mg/mL)
Ethanol	25	15.2
Propylene Glycol	25	8.7
Polyethylene Glycol 400	25	22.5
Dimethyl Sulfoxide	25	> 100

Stability Data

The chemical stability of Compound-150 was assessed under various stress conditions to identify potential degradation pathways and to determine its shelf-life.

Table 3: Solid-State Stability of Compound-150 after 4 Weeks

Condition	% Recovery	Major Degradants
40°C / 75% RH	98.5	D-1, D-2
60°C	95.2	D-1, D-3
High-Intensity Light (ICH Q1B)	99.1	D-4

Table 4: Solution-State Stability of Compound-150 in pH 7.4 Buffer at 25°C

Time Point	% Recovery
0 hours	100.0
24 hours	99.8
48 hours	99.5
1 week	98.2

Experimental Protocols

Aqueous Solubility Determination (Shake-Flask Method)

- **Preparation of Solutions:** Saturated solutions of Compound-150 were prepared by adding an excess amount of the compound to buffers of varying pH (2.0, 5.0, 7.4, and 9.0).
- **Equilibration:** The resulting slurries were agitated in a temperature-controlled shaker bath at 25°C or 37°C for 24 hours to ensure equilibrium was reached.
- **Sample Collection and Preparation:** Aliquots were withdrawn and filtered through a 0.45 µm filter to remove undissolved solids.
- **Quantification:** The concentration of Compound-150 in the filtrate was determined by a validated High-Performance Liquid Chromatography (HPLC) method with UV detection.
- **Data Analysis:** The solubility was reported as the average of three independent measurements.

Forced Degradation Studies

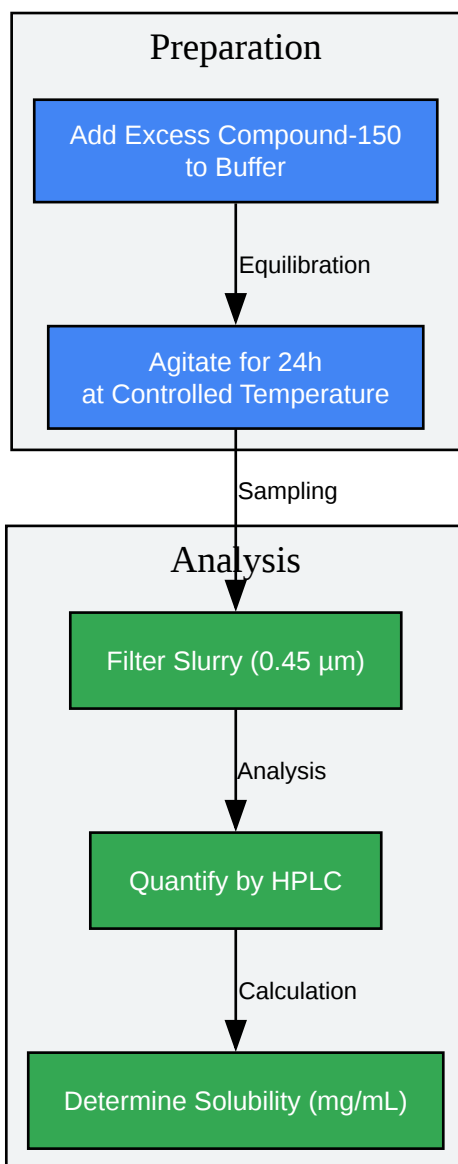
- **Acidic and Basic Hydrolysis:** Compound-150 was dissolved in 0.1 N HCl and 0.1 N NaOH and stored at 60°C for 48 hours.
- **Oxidative Degradation:** The compound was exposed to 3% hydrogen peroxide at room temperature for 24 hours.
- **Thermal Degradation:** Solid Compound-150 was stored in a calibrated oven at 60°C for four weeks.

- **Photostability:** Solid Compound-150 was exposed to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines.
- **Analysis:** Samples from all stress conditions were analyzed by a stability-indicating HPLC method to determine the percent recovery of the parent compound and to identify and quantify any degradation products.

Visualizations

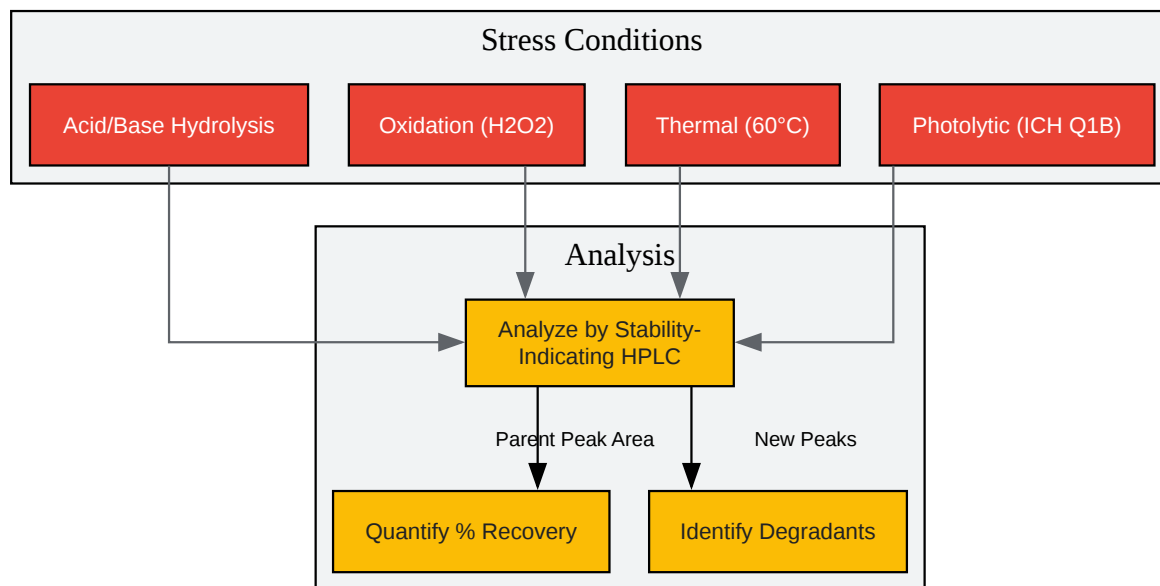
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the logical flow of the experimental procedures used to assess the solubility and stability of Compound-150.



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Caption: Workflow for Aqueous Solubility Determination.



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Caption: Forced Degradation Study Workflow.

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